

Technical Guide: 5-Chloro-2-adamantanone

Structural Analysis & Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloro-1-adamantanone

Cat. No.: B12814072

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Clarifying the "5-Chloro-1-adamantanone" Nomenclature & Isomeric Integrity

Executive Summary: The Nomenclature Paradox

In high-purity chemical sourcing and drug development, the term "**5-Chloro-1-adamantanone**" frequently appears in catalogs. It is critical for researchers to recognize that this is a misnomer or a non-IUPAC synonym for 5-Chloro-2-adamantanone (CAS: 20098-17-3).

- **The Core Issue:** A ketone functionality cannot exist at the bridgehead (C1) of the adamantane cage due to Bredt's Rule, which forbids double bonds at bridgehead positions in small bicyclic systems due to extreme ring strain.
- **The Reality:** The molecule in question is invariably 5-chloro-2-adamantanone, where the ketone is located on a secondary carbon (C2, the bridge) and the chlorine is at the distal bridgehead (C5).
- **Significance:** This scaffold is a crucial pharmacophore in the synthesis of DPP-4 inhibitors (e.g., Vildagliptin analogs) and 11 β -HSD1 inhibitors, valued for its lipophilicity and metabolic stability.

Structural Analysis & Logic

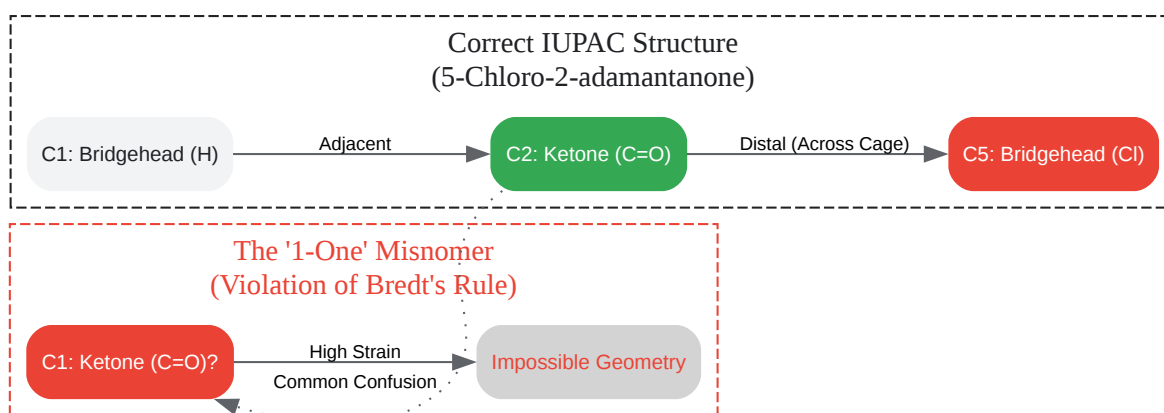
Adamantane Numbering & Isomerism

To understand the distinction between the requested "1-one" and the actual "2-one," one must visualize the adamantane cage.

- Bridgeheads (1, 3, 5, 7): Tertiary carbons. Stable sites for halogenation (radical pathway).
- Bridges (2, 4, 6, 8, 9, 10): Secondary carbons. The only stable sites for a ketone ().

Diagram 1: Structural Numbering & Connectivity

The following diagram illustrates the standard IUPAC numbering versus the non-standard "1-chloro-4-one" numbering that leads to the confusion.



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Caption: Comparison of the stable 2-adamantanone scaffold vs. the geometrically impossible 1-adamantanone structure.

Distal vs. Proximal Functionalization

While "**5-Chloro-1-adamantanone**" is a synonym for the 5-chloro-2-one, a genuine isomer exists: 1-Chloro-2-adamantanone. The distinction is regiochemical:

- 5-Chloro-2-adamantanone (Distal): Cl is at C5, far from the ketone. This is the thermodynamically favored product in many remote oxidation protocols.
- 1-Chloro-2-adamantanone (Proximal): Cl is at C1, adjacent to the ketone. This is an -halo ketone, often more reactive and less stable under basic conditions.

Physicochemical Profile & Comparison

The following table consolidates the properties of the target molecule against its common isomers/related compounds to aid in identification.

Feature	5-Chloro-2-adamantanone	1-Chloroadamantane (Reference)	1-Chloro-2-adamantanone (Isomer)
CAS Number	20098-17-3	935-56-8	20098-16-2 (Rare)
Common Synonyms	5-Chloro-1-adamantanone*, 1-Chloro-4-adamantanone	Adamantyl chloride	-Chloroadamantanone
Structure Type	-Chloro Ketone (Distal)	Alkyl Chloride (No Ketone)	-Chloro Ketone (Proximal)
Melting Point	196 – 202 °C	165 – 166 °C	~160 °C (varies by purity)
Appearance	White Crystalline Solid	Off-white Waxy Solid	White Solid
Solubility	DCM, Methanol, Chloroform	Hexane, DCM	DCM, Ethers
Stability	High (Metabolically stable)	Hydrolytically active	Reactive (Alpha-halo)

*Note: "5-Chloro-1-adamantanone" is a commercial alias, not a distinct chemical entity.

Synthetic Pathways & Causality

The synthesis of 5-chloro-2-adamantanone requires controlling regioselectivity to target the C5 position (distal) rather than the C1 position (proximal).

Route A: Oxidation of 5-Chloro-2-adamantanol (Preferred)

This route is preferred for its high specificity. The precursor, 5-chloro-2-adamantanol, is oxidized using Jones reagent or Pyridinium Chlorochromate (PCC).

Protocol Logic:

- Precursor Selection: 5-hydroxy-2-adamantanone is first chlorinated, or 5-chloro-2-adamantanol is synthesized via remote functionalization.
- Oxidation: The secondary alcohol at C2 is oxidized to a ketone. Since the C5 chlorine is tertiary and non-oxidizable under these conditions, the regiochemistry is preserved.

Route B: Direct Chlorination of 2-Adamantanone

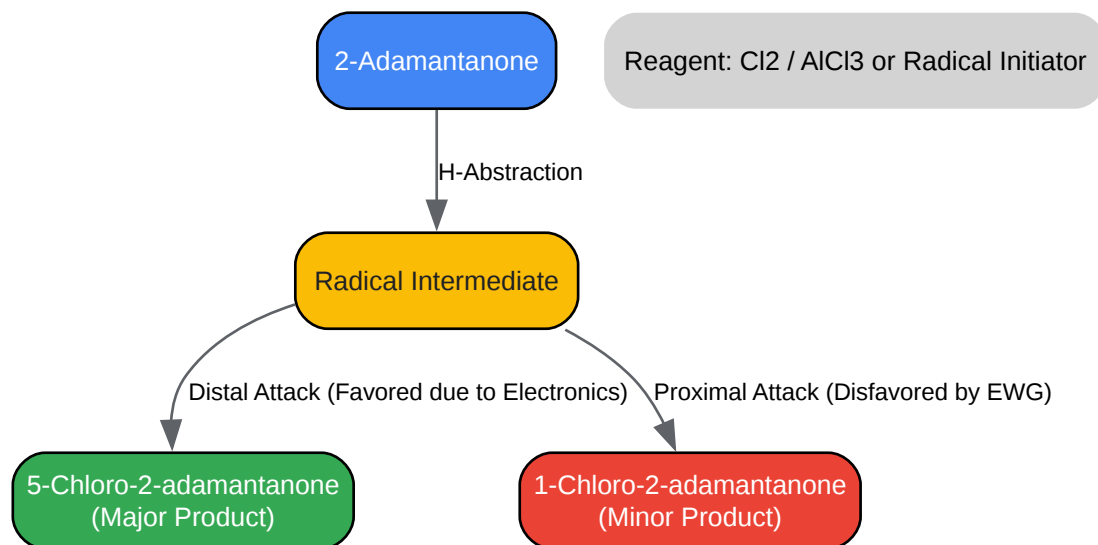
Direct chlorination of 2-adamantanone using

or sulfuryl chloride (

) often yields a mixture.

- Mechanism: Radical halogenation.^[1]
- Selectivity Issue: The electron-withdrawing carbonyl group at C2 deactivates the adjacent C1/C3 hydrogens (inductive effect). This directs the radical attack to the remote C5/C7 positions, favoring 5-chloro-2-adamantanone.
- Self-Validating Step: Monitor reaction via GC-MS. The 5-chloro isomer (distal) will appear later than the 1-chloro isomer (proximal) on non-polar columns due to polarity differences induced by the dipole moment alignment.

Diagram 2: Synthetic Workflow & Regioselectivity



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Caption: Regioselective chlorination favoring the distal 5-position due to the electron-withdrawing effect of the C2 ketone.

Experimental Protocol: Synthesis of 5-Chloro-2-adamantanone

Reference Standard for Laboratory Synthesis

Objective: Selective synthesis via oxidation of 5-chloro-2-adamantanol to avoid isomer separation issues.

- Reagents:
 - 5-Chloro-2-adamantanol (1.0 eq)
 - Jones Reagent (
 , 1.2 eq)
 - Acetone (Solvent, 10 mL/g)
- Procedure:

- Dissolution: Dissolve 5-chloro-2-adamantanol in acetone at 0°C.
- Addition: Add Jones reagent dropwise over 30 minutes. Maintain temperature < 5°C to prevent over-oxidation or ring cleavage.
- Quenching: Upon consumption of starting material (TLC check, eluent 20% EtOAc/Hexane), add Isopropanol to quench excess oxidant (color change from orange to green).
- Extraction: Dilute with water, extract with Dichloromethane ().
- Purification: Wash organic layer with Brine, dry over . Concentrate in vacuo. Recrystallize from Hexane/Ether.
- Validation:
 - Melting Point: Target range 196–202°C.
 - ¹H-NMR (CDCl₃): Look for bridgehead protons. The signal for H-1/H-3 (adjacent to C=O) will be distinct from H-6/H-7. Lack of signal at ~3.8-4.0 ppm confirms oxidation of the alcohol (CH-OH) to ketone (C=O).

Applications in Drug Development

The 5-chloro-2-adamantanone scaffold is a bioisostere for the adamantane cage found in:

- DPP-4 Inhibitors: Used in the synthesis of Saxagliptin/Vildagliptin analogs where the bridgehead substituent modulates metabolic stability (blocking CYP450 oxidation sites).
- 11β-HSD1 Inhibitors: The ketone provides a handle for reductive amination or Grignard addition, while the chlorine provides lipophilic bulk without metabolic liability.

References

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- To cite this document: BenchChem. [Technical Guide: 5-Chloro-2-adamantanone Structural Analysis & Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12814072/docs#technical-guide-5-chloro-2-adamantanone-structural-analysis-synthesis>]

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